

An In-depth Technical Guide on the Natural Occurrence of Nesquehonite

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Magnesium carbonate trihydrate*

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For Researchers, Scientists, and Professionals in Materials Science and Geology

Nesquehonite ($\text{MgCO}_3 \cdot 3\text{H}_2\text{O}$) is a hydrated magnesium carbonate mineral that plays a significant role in low-temperature geochemical processes and has potential applications in carbon sequestration and as a precursor for magnesium-based materials. This guide provides a comprehensive overview of its natural occurrence, formation conditions, and characterization methodologies, tailored for a scientific audience.

Physicochemical Properties of Nesquehonite

Nesquehonite is characterized by its distinct physical and crystallographic properties, which are crucial for its identification and understanding its behavior in various environments.

Property	Value
Chemical Formula	<chem>MgCO3·3H2O</chem>
Crystal System	Monoclinic[1][2]
Space Group	P2 ₁ /m[1]
Unit Cell Parameters	a = 7.705 Å, b = 5.367 Å, c = 12.121 Å, β = 90.451°[1]
Color	Colorless to white[1]
Lustre	Vitreous, Greasy[1]
Hardness (Mohs)	2.5[1][2]
**Density (g/cm ³) **	1.824 - 1.854 (measured), 1.856 (calculated)[1]
Cleavage	Perfect on {101}, Good on {010}[1]
Solubility	Very slightly soluble in water, readily soluble in dilute acids with effervescence.[1] Its solubility in water increases in the presence of CO ₂ .[1]

Natural Occurrence and Geological Settings

Nesquehonite is a secondary mineral formed under near-surface conditions.[3] It is typically found in environments where magnesium-rich fluids interact with a source of carbonate.

Common Geological Settings:

- **Serpentinite Alteration:** It is frequently found as an alteration product in serpentinites and other ultramafic rocks.[3] The weathering of these rocks releases magnesium ions into solution, which then react with atmospheric or dissolved carbon dioxide to form nesquehonite.
- **Coal Mines:** The type locality for nesquehonite is the Nesquehoning Coal Mine in Pennsylvania, USA.[2][4] It occurs as efflorescences on mine walls and timbers.

- Caves and Lava Tubes: Nesquehonite can precipitate from magnesium-rich seepage waters in caves and lava tubes.
- Spring Deposits: It is also found around springs where magnesium-bearing waters emerge and degas CO₂, leading to carbonate precipitation.
- Antarctic Meteorites: An interesting occurrence of nesquehonite is on the surface of some meteorites found in Antarctica, where it forms through the reaction of meteorite minerals with terrestrial water and CO₂ at near-freezing temperatures.[\[3\]](#)

Associated Minerals:

Nesquehonite is often found in association with other hydrated magnesium carbonates and related minerals, including:

- Lansfordite (MgCO₃·5H₂O)[\[3\]](#)
- Hydromagnesite (Mg₅(CO₃)₄(OH)₂·4H₂O)
- Dypingite (Mg₅(CO₃)₄(OH)₂·5H₂O)
- Artinite (Mg₂(CO₃)(OH)₂·3H₂O)
- Brucite (Mg(OH)₂)
- Calcite (CaCO₃)
- Aragonite (CaCO₃)

Formation and Transformation Pathways

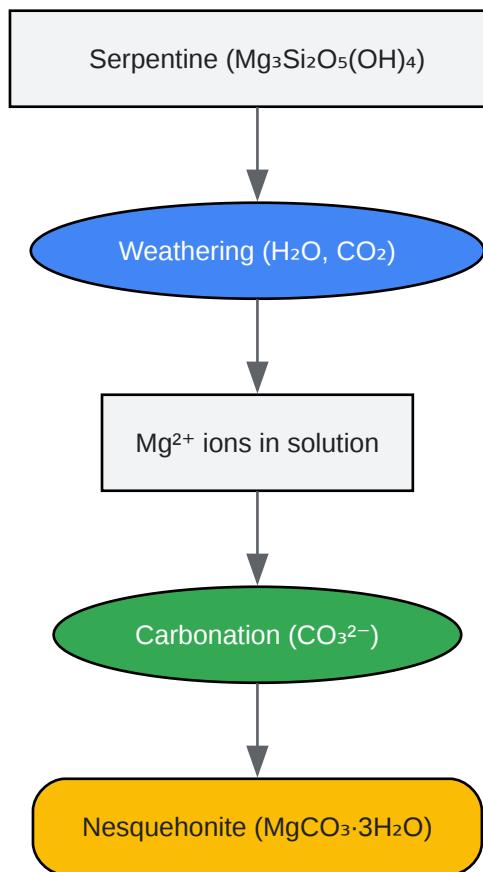
The formation and stability of nesquehonite are highly dependent on environmental conditions such as temperature, pH, and the partial pressure of CO₂.

Formation Conditions:

Parameter	Condition
Temperature	Nesquehonite typically forms at low temperatures, generally below 52°C. ^[5] Some studies indicate its precipitation at temperatures ranging from 25 to 50°C. ^[5] At temperatures below 10°C, the more hydrated lansfordite may form preferentially. ^[4] Free energy calculations suggest nesquehonite is the most stable magnesium carbonate hydrate at temperatures below 269 K (-4°C).
pH	The formation of nesquehonite is favored in alkaline conditions. Experimental studies have shown that it precipitates in a pH range of 8.5 to 12.5. At a pH below 8, the compound $Mg(HCO_3)_2 \cdot 2H_2O$ may form instead.
PCO ₂	Nesquehonite can form at near-ambient partial pressures of CO ₂ . The stability boundary between hydromagnesite and nesquehonite is at a PCO ₂ of approximately 10^{-2} atm at 25°C. ^[6]

Formation from Serpentine Weathering:

The diagram below illustrates the simplified pathway of nesquehonite formation from the weathering of serpentine.

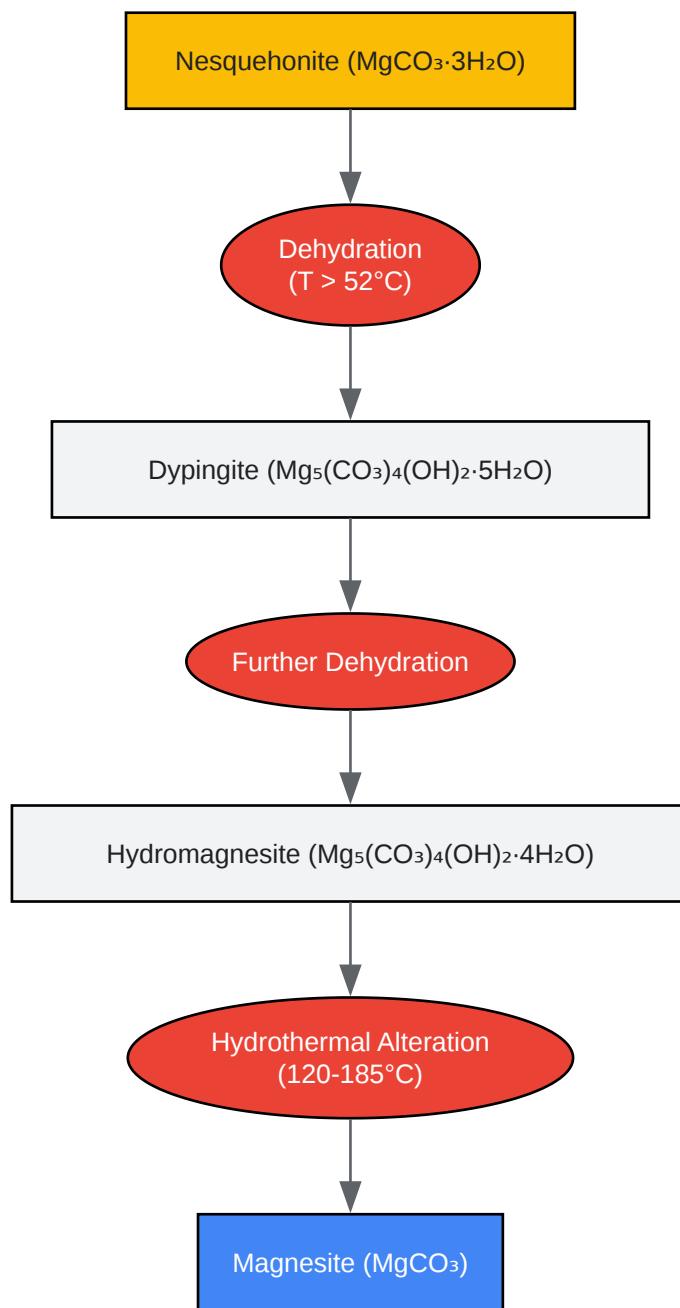


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Formation of nesquehonite from serpentine weathering.

Transformation Pathways:

Nesquehonite is a metastable phase and can transform into more stable hydrated magnesium carbonates over time, particularly with changes in temperature and humidity.



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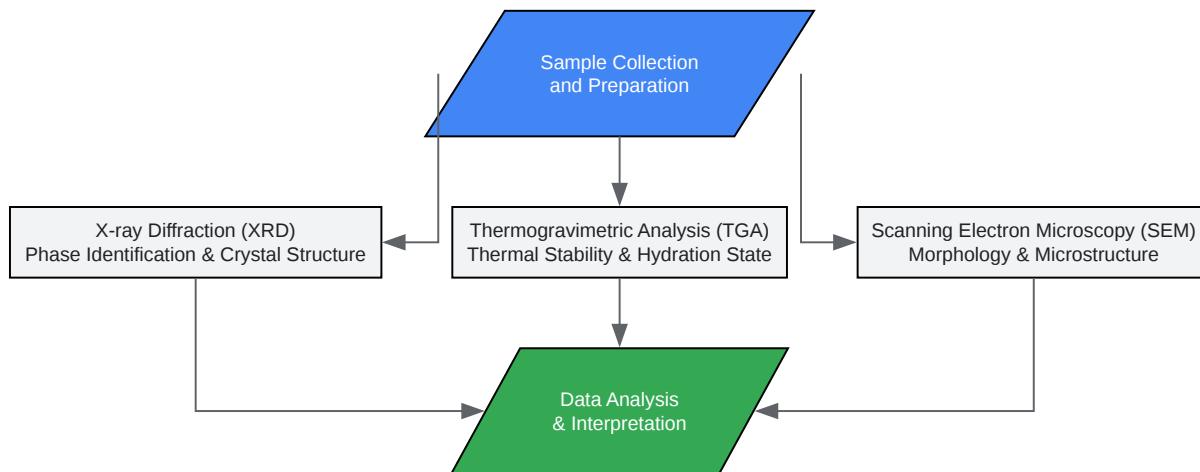
Transformation pathway of nesquehonite to more stable carbonates.

The transition from nesquehonite to hydromagnesite is reported to begin at temperatures above 52°C.^[5] This transformation can proceed through an intermediate phase of dypingite.^[7] Further heating under hydrothermal conditions (120-185°C) can lead to the formation of the most stable magnesium carbonate, magnesite.^[8]

Experimental Protocols for Characterization

The identification and characterization of nesquehonite rely on a combination of analytical techniques. Below are generalized experimental protocols for the most common methods.

Experimental Workflow:



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Experimental workflow for nesquehonite characterization.

a) X-ray Diffraction (XRD)

- Purpose: To identify the crystalline phases present in a sample and to determine the crystal structure of nesquehonite.
- Methodology:
 - A powdered sample of the mineral is prepared to ensure random orientation of the crystallites.
 - The sample is mounted on a sample holder in an X-ray diffractometer.
 - The sample is irradiated with monochromatic X-rays (commonly Cu K α radiation) over a range of 2 θ angles.

- The diffracted X-rays are detected, and their intensity is recorded as a function of the 2θ angle.
- The resulting diffraction pattern is compared with standard diffraction patterns from databases (e.g., the Powder Diffraction File - PDF) to identify the mineral phases. For nesquehonite, characteristic reflections are observed at approximately 15.80° , 21.01° , 26.86° , and 32.16° 2θ using $\text{CoK}\alpha$ radiation.[\[9\]](#)[\[10\]](#)

b) Thermogravimetric Analysis (TGA)

- Purpose: To study the thermal stability of nesquehonite and to quantify its water content.
- Methodology:
 - A small, precisely weighed amount of the sample is placed in a crucible within a thermogravimetric analyzer.
 - The sample is heated at a constant rate (e.g., $1^\circ\text{C}/\text{min}$ to $10^\circ\text{C}/\text{min}$) in a controlled atmosphere (e.g., nitrogen or air).[\[11\]](#)
 - The mass of the sample is continuously monitored as a function of temperature.
 - The resulting TGA curve shows mass loss at specific temperatures corresponding to dehydration and decarbonation events. Nesquehonite typically shows a significant weight loss corresponding to the loss of its three water molecules, followed by decarbonation at higher temperatures. The thermal decomposition of nesquehonite is a multi-step process, with the initial loss of water occurring at temperatures above 52°C .

c) Scanning Electron Microscopy (SEM)

- Purpose: To visualize the morphology and microstructure of nesquehonite crystals.
- Methodology:
 - The sample is mounted on an SEM stub using conductive adhesive.
 - If the sample is non-conductive, it is coated with a thin layer of a conductive material (e.g., gold or carbon) to prevent charging.

- The sample is placed in the SEM chamber, which is evacuated to a high vacuum.
- A focused beam of electrons is scanned across the surface of the sample.
- The interactions between the electron beam and the sample produce various signals (e.g., secondary electrons, backscattered electrons) that are used to form an image of the surface topography and composition. Nesquehonite typically forms acicular or prismatic crystals, often in radiating aggregates.[3]

Conclusion

Nesquehonite is a geologically significant mineral that provides insights into low-temperature, near-surface geochemical processes. Its formation is intricately linked to the weathering of magnesium-rich rocks and specific environmental conditions of temperature and pH. A thorough understanding of its properties, occurrence, and transformation pathways, facilitated by standard analytical techniques, is essential for researchers in geology, materials science, and for evaluating its potential in applications such as carbon mineralization. The detailed characterization of nesquehonite from various natural settings continues to contribute to our knowledge of magnesium carbonate systems.

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- To cite this document: BenchChem. [An In-depth Technical Guide on the Natural Occurrence of Nesquehonite]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b169977#natural-occurrence-of-nesquehonite-mineral]

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